

chemical properties of 4-aminobenzene-1,2-diol

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Compound of Interest

Compound Name: 4-aminobenzene-1,2-diol

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An In-depth Technical Guide to **4-aminobenzene-1,2-diol**

Introduction

4-aminobenzene-1,2-diol, also recognized as 4-aminocatechol or 3,4-dihydroxyaniline, is an organic compound with the molecular formula $C_6H_7NO_2$.^[1] This molecule is characterized by a benzene ring substituted with an amino group and two adjacent hydroxyl groups, which impart its distinct chemical properties and reactivity.^[1] It serves as a versatile building block in organic synthesis and has garnered interest in medicinal chemistry due to its biological activities.^{[1][2]} This technical guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and biological significance of **4-aminobenzene-1,2-diol**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

4-aminobenzene-1,2-diol is a white to off-white crystalline solid.^{[1][2]} It is soluble in water and alcohol.^{[1][2]} The presence of both amino and hydroxyl functional groups allows it to participate in a wide range of chemical reactions.^{[1][2]}

Quantitative Data Summary

The key physicochemical properties of **4-aminobenzene-1,2-diol** and its common salt forms are summarized in the table below for easy comparison.

Property	Value	Source
IUPAC Name	4-aminobenzene-1,2-diol	[1]
Synonyms	4-Aminocatechol, 3,4-Dihydroxyaniline, 4-Amino-1,2-benzenediol	[1]
CAS Number	13047-04-6	[1][2]
Molecular Formula	C ₆ H ₇ NO ₂	[1][2]
Molecular Weight	125.13 g/mol	[1][2]
Appearance	White to off-white crystalline solid	[1][2]
Boiling Point	351.9°C at 760 mmHg	[3]
Flash Point	166.6°C	[3]
Density	1.412 g/cm ³	[3]
Solubility	Soluble in water and alcohol. [1][2] Slightly soluble in DMSO and Methanol.[3]	
Storage Temperature	Refrigerator, under inert atmosphere	[3][4]
Melting Point	>180°C (decomposes)	[5]
Hydrobromide Salt CAS	158627-59-9	[6]
Hydrobromide Mol. Weight	206.04 g/mol	[6]
Hydrochloride Salt CAS	4956-56-3	[3][7]
Hydrochloride Mol. Weight	161.58 g/mol	[7]

Synthesis and Reactivity

The synthesis of **4-aminobenzene-1,2-diol** is most commonly achieved through the reduction of 4-nitrocatechol.[2] The dual functionality of the amino and hydroxyl groups dictates its

reactivity, allowing for oxidation reactions to form quinones and typical reactions of aromatic amines.[2]

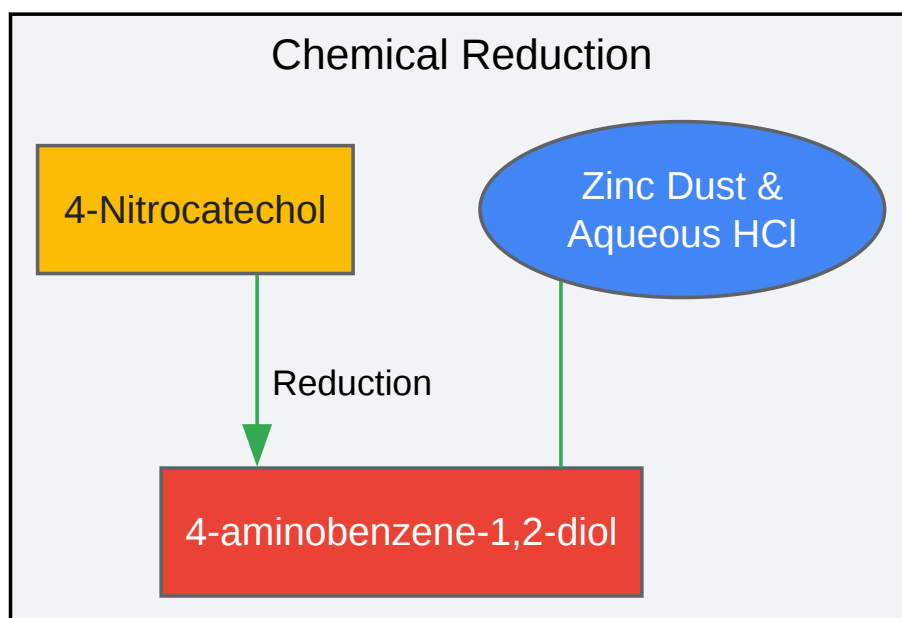
Experimental Protocols

1. Synthesis via Reduction of 4-Nitrocatechol

A prevalent method for synthesizing **4-aminobenzene-1,2-diol** involves the chemical reduction of 4-nitrocatechol.[2]

- Objective: To reduce the nitro group of 4-nitrocatechol to an amino group.
- Reagents:
 - 4-nitrocatechol
 - Zinc dust[2]
 - Aqueous Hydrochloric Acid (HCl)[2]
- Procedure:
 - 4-nitrocatechol is refluxed with zinc dust in the presence of aqueous HCl.[2] The zinc metal acts as the reducing agent, transferring electrons to the nitro group.[2]
 - The reaction mixture is monitored for the disappearance of the starting material.
 - Upon completion, the reaction is worked up to remove unreacted zinc and other byproducts.
 - Purification of the crude product is performed to isolate **4-aminobenzene-1,2-diol**.[2]
- Note: This method, while effective, may produce byproducts, necessitating careful purification steps.[2] Catalytic hydrogenation is another viable reduction protocol.[2]

Synthesis of 4-aminobenzene-1,2-diol



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Caption: Synthetic route from 4-nitrocatechol.

2. Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of volatile and thermally stable compounds.[2] Due to the polar nature and low volatility of **4-aminobenzene-1,2-diol**, direct analysis can be challenging, and derivatization may be required to improve its chromatographic behavior.[2]

- Objective: To identify and quantify **4-aminobenzene-1,2-diol** and potential impurities.

- Instrumentation: Gas chromatograph coupled to a mass spectrometer.
- General Procedure:
 - Sample Preparation: A sample containing **4-aminobenzene-1,2-diol** is dissolved in a suitable solvent. Derivatization may be performed at this stage if necessary.
 - Injection: A small volume of the prepared sample is injected into the GC inlet.
 - Separation: The sample is vaporized and carried by an inert gas through a chromatographic column, where separation occurs based on boiling point and polarity.
 - Detection: The separated components elute from the column and enter the mass spectrometer, where they are ionized, fragmented, and detected based on their mass-to-charge ratio.
 - Data Analysis: The resulting mass spectra are used to identify the compounds, and the peak areas from the chromatogram are used for quantification.

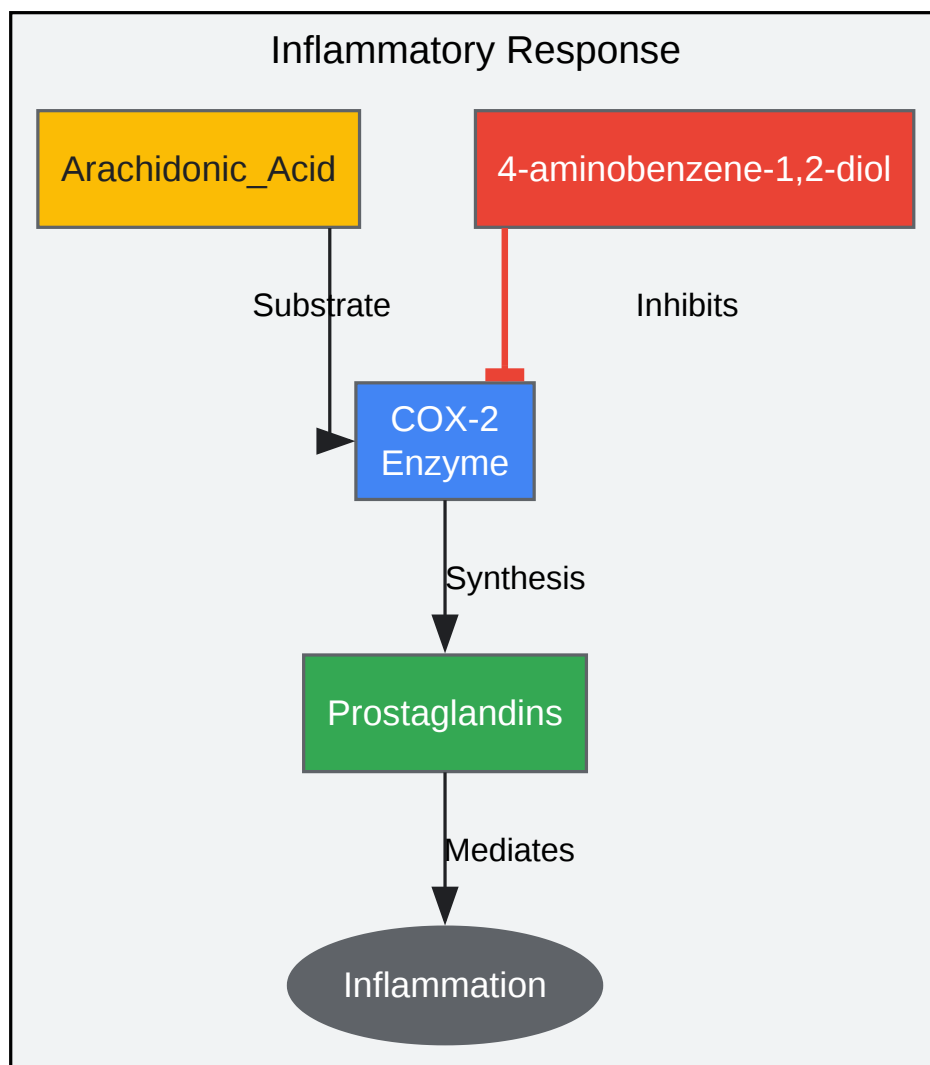
Biological Activity and Signaling Pathways

4-aminobenzene-1,2-diol has demonstrated notable biological activities, positioning it as a compound of interest for pharmaceutical research.

Anti-inflammatory Properties

Research indicates that **4-aminobenzene-1,2-diol** functions as a cyclooxygenase-2 (COX-2) inhibitor.^{[1][7]} By inhibiting COX-2, it reduces the synthesis of prostaglandins, which are key mediators of inflammation.^{[1][7]} This mechanism suggests its potential for development as an anti-inflammatory agent.^[1]

COX-2 Inhibition Pathway



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Caption: Inhibition of the COX-2 enzyme.

Other Biological Activities

- Matrix Metalloproteinase (MMP) Inhibition: **4-aminobenzene-1,2-diol** has been shown to exhibit inhibitory activity against matrix metalloproteinases, enzymes involved in tissue remodeling and disease progression.[\[2\]](#)[\[3\]](#)
- Anticancer Potential: Some studies suggest that it may selectively inhibit the growth of certain cancer cell lines.[\[2\]](#)
- Staining Agent: In molecular biology, it is used as a reagent for staining applications due to its reactivity with specific biomolecules.[\[1\]](#)

Applications

The unique properties of **4-aminobenzene-1,2-diol** lend it to various applications across different industries.

- Pharmaceuticals: Its anti-inflammatory and enzyme-inhibiting properties make it a valuable candidate for drug development.[\[1\]](#)
- Chemical Industry: It serves as a building block in the synthesis of more complex molecules, including dyes and pigments.[\[1\]](#)
- Polymer Chemistry: It can be used as a monomer in polymerization processes.[\[1\]](#)
- Biological Research: It is utilized as a reagent for staining and detecting biomolecules.[\[1\]](#)

Safety and Handling

Appropriate safety precautions must be observed when handling **4-aminobenzene-1,2-diol** and its salts.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[\[8\]](#)
- Handling: Handle in a well-ventilated area to avoid inhalation of dust.[\[8\]](#) Avoid contact with skin and eyes.[\[8\]](#) Good industrial hygiene practices, such as washing hands before breaks and after work, should be followed.[\[8\]](#)
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[8\]](#)

- First Aid:
 - Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[8]
 - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[8]
 - Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[8]
 - Ingestion: Clean mouth with water and drink plenty of water afterwards.[8] In all cases of exposure, seek medical attention if symptoms persist.[8]

The hydrochloride salt is classified with hazard statements H302, H312, H315, H319, H332, and H335, indicating it may be harmful if swallowed or in contact with skin, causes skin and serious eye irritation, and may cause respiratory irritation.[7]

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